

# TCO PEG3 CH2CONHS compared to other TCO PEG linkers

**Author:** Smolecule Technical Support Team. **Date:** February 2026

**Compound Focus:** Tco peg3 CH2conhs

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## Comparison of TCO PEG Linkers

The table below summarizes key characteristics of various TCO PEG linkers based on the information available. Please note that "**TCO PEG3 CH2CONHS**" was not found in the search results; a linker with a carboxylic acid group (CH2CO2H) is shown for a close comparison.

| Linker Name               | Reactive Group      | PEG Length | Key Features & Applications   | Reactivity / Performance Data   |
|---------------------------|---------------------|------------|---|---|
| TCO-PEG3-CH2CO2H [1]      | Carboxylic Acid     | 3 units    | Bears an acid group for conjugation with amine functional groups; used to form complex bioconjugates [1]. | Fast bioorthogonal reaction with tetrazine; specific rate constant not provided for this compound [1].        |
| TCO-PEG3-CH2-aldehyde [2] | Aldehyde            | 3 units    | Used for bio-conjugation; aldehyde group reacts with amines or hydrazines [2].                            | Information limited; relies on high reactivity of TCO-tetrazine [3].  |
| TCO-PEG4-TCO [4]          | NHS Ester (implied) | 4 units    | Short, non-PEGylated spacer (PEG0) and longer PEG12 spacer also   | In vivo, pretargeting with PEG4 linker followed by tetrazine injection induced a fluorescent signal two times |

| Linker Name             | Reactive Group      | PEG Length   | Key Features & Applications                                      | Reactivity / Performance Data  |
|-------------------------|---------------------|--------------|--|--|
|                         |                     |              | studied; used for modifying monoclonal antibodies [4].           | lower than with the PEG0 linker [4].   |
| TCO-PEG12-TCO [4]       | NHS Ester (implied) | 12 units     | Longer PEG spacer; used for modifying monoclonal antibodies [4]. | Similar to PEG4, in vivo performance was lower than the non-PEGylated (PEG0) linker [4]. |
| TCO-OH (equatorial) [1] | Hydroxyl            | N/A (No PEG) | A basic TCO building block without a PEG spacer [1].             | Serves as a reactivity reference; specific data not provided in results.                 |

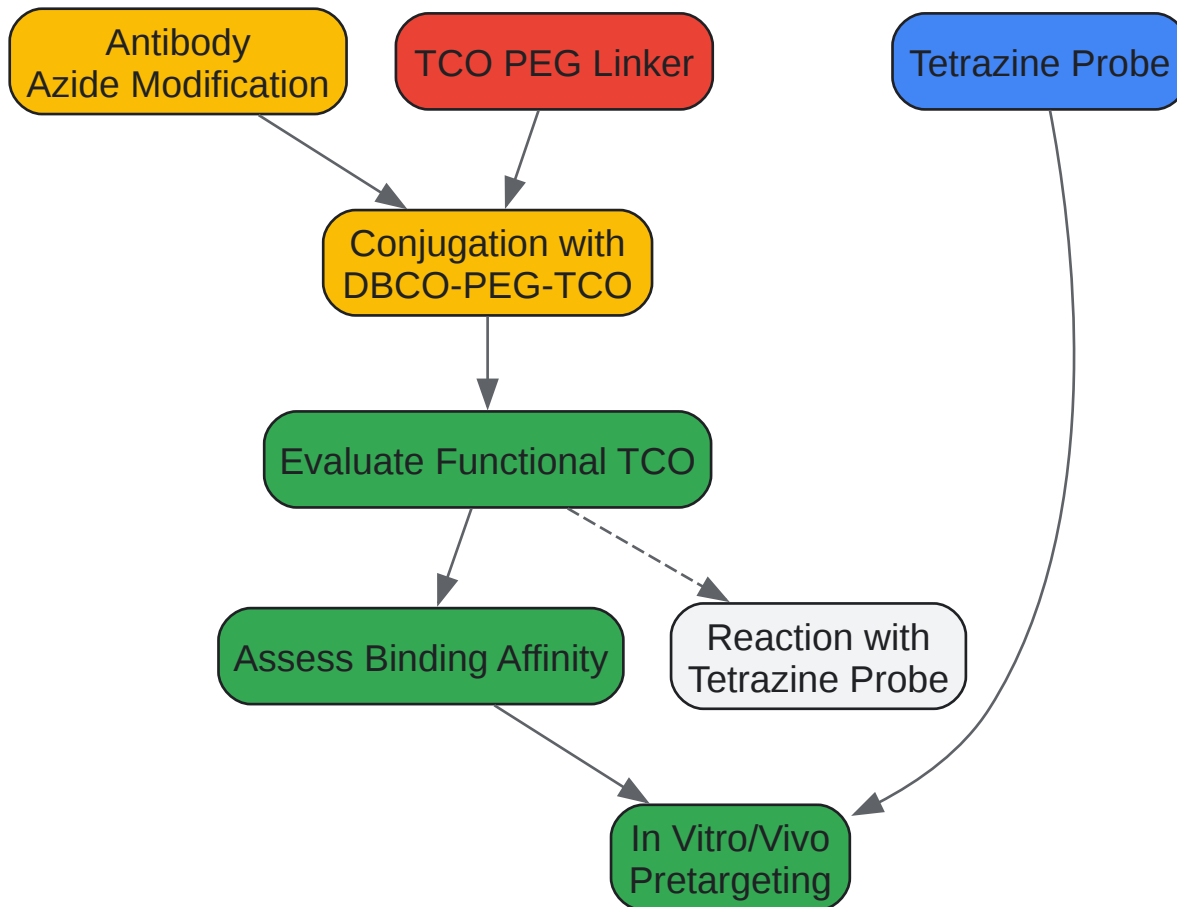
## Key Experimental Findings and Protocols

The search results highlight critical experimental data regarding the performance of TCO PEG linkers, particularly when conjugated to antibodies.

- **Mechanism of TCO Inactivation:** A key study found that when TCO is directly conjugated to monoclonal antibodies via standard amine-coupling, up to **90% of the TCO moieties can become non-reactive** [5]. Evidence suggests this is not due to isomerization or steric hindrance from the cycloaddition itself, but rather because the **hydrophobic TCO group gets masked by interacting with hydrophobic domains on the antibody** [5].
- **Role of PEG Linkers:** Introducing TCO via a **hydrophilic PEG linker can prevent this masking**. A dual bioorthogonal approach (first decorating the antibody with azide, then conjugating with DBCO-PEG-TCO) resulted in a **more than 5-fold enhancement in functional TCO density** on antibodies without significantly affecting binding affinity [5].
- **In Vivo Performance vs. PEG Length:** Contrary to the in vitro reactivity benefit, one in vivo study on pretargeting in cancer models found that antibodies modified with **PEG4 and PEG12 linkers produced a fluorescent signal two times lower** than those modified with a non-PEGylated linker (PEG0) [4]. This indicates that while PEG linkers improve functional TCO loading, the optimal length for in vivo application requires careful balancing.

## Experimental Workflow for Conjugation and Evaluation

The following diagram illustrates a common and effective experimental workflow for evaluating TCO PEG linkers, based on methodologies described in the search results.



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### Detailed Protocol Steps:

- **Antibody Azide Modification:** First, decorate the target biomolecule (e.g., a monoclonal antibody) with azide groups. This can be done using standard amine-reaction protocols with an NHS-ester azide reagent [5].
- **Conjugation with DBCO-PEG-TCO:** React the azide-modified antibody with a heterobifunctional DBCO-PEG-TCO linker. The DBCO group undergoes a strain-promoted azide-alkyne cycloaddition (SPAAC) with the azide, which is mutually orthogonal to the TCO-tetrazine reaction [5].
- **Evaluate Functional TCO Density:**
  - **Total TCO:** Use matrix-assisted laser desorption/ionization time-of-flight (MALDI-TOF) mass spectrometry to determine the total number of TCO moieties conjugated per antibody [5] [4].
  - **Reactive TCO:** Incubate the conjugate with an excess of a tetrazine-modified fluorophore (e.g., tetrazine-Oregon Green 488). Measure the absorbance or fluorescence after complete reaction

to determine the proportion of TCOs that are functionally accessible [5].

- **Assess Binding Affinity:** Perform an indirect competitive cell binding assay to ensure the conjugation process has not impaired the antibody's ability to bind its target. The equilibrium dissociation constant ( $K_D$ ) should be compared to that of the unmodified antibody [5].
- **In Vitro/Vivo Pretargeting Evaluation:**
  - **In Vitro:** Incubate the TCO-functionalized antibody with target cells, wash, and then add a tetrazine-modified probe (fluorophore, radiolabel, nanoparticle). Analyze using flow cytometry or confocal microscopy [5] [4].
  - **In Vivo:** Administer the TCO-antibody to an animal model, allow time for biodistribution and clearance, then administer the tetrazine probe. Use imaging (e.g., fluorescence, PET) to evaluate targeting efficiency and signal contrast [4].

## Conclusion and Research Implications

The selection of a TCO PEG linker involves critical trade-offs. While **PEG linkers are essential for maintaining the reactivity of TCO moieties on antibodies** by preventing hydrophobic masking, their length must be optimized for the specific application [5].

- For maximizing the **functional density of TCO** on a biomolecule like an antibody, using a PEG linker (e.g., PEG3) is highly advantageous over a direct conjugate [5].
- For **in vivo pretargeting applications**, the optimal PEG length is not necessarily the longest. One study identified a non-PEGylated linker as the best candidate, though this likely depends on the specific antibody, target, and TCO derivative used [4].

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## References

1. TCO PEG3 CH<sub>2</sub>CO<sub>2</sub>H | CAS:2249928-25-2 [axispharm.com]
2. TCO-PEG3-CH<sub>2</sub>-aldehyde (CAT#: ADC-L-961) [creative-biolabs.com]
3. TCO PEG, TCO linker, Tetrazine reactive [broadpharm.com]
4. Antibody PEGylation in bioorthogonal pretargeting with ... [nature.com]

5. Enhancing Reactivity for Bioorthogonal Pretargeting by ... [pmc.ncbi.nlm.nih.gov]

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**Address:** Ontario, CA 91761, United States

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